

Aticaprant Administration in Sucrose Preference Tests: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aticaprant

Cat. No.: B605669

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Anhedonia, the diminished capacity to experience pleasure, is a core symptom of major depressive disorder (MDD) and other stress-related psychiatric conditions. The sucrose preference test (SPT) is a widely utilized preclinical behavioral assay in rodents to model anhedonia. This test leverages the innate preference of rodents for sweet solutions over plain water. A reduction in sucrose preference is interpreted as an anhedonic-like state. **Aticaprant** (also known as JNJ-67953964, CERC-501, and LY2456302) is a selective antagonist of the kappa opioid receptor (KOR). The KOR system is implicated in the pathophysiology of stress, dysphoria, and anhedonia. Preclinical and clinical studies are investigating **aticaprant** as a potential therapeutic for MDD, with a particular focus on its effects on anhedonia.^{[1][2][3][4]}

These application notes provide detailed protocols for the administration of **aticaprant** in sucrose preference tests, quantitative data from a key preclinical study, and a visualization of the underlying signaling pathway.

Data Presentation

The following tables summarize the quantitative data from a preclinical study investigating the effect of **aticaprant** on sucrose preference in a mouse model of Unpredictable Chronic Mild Stress (UCMS).^[5]

Table 1: Experimental Groups and **Aticaprant** Administration

Group	Stress Condition	Treatment	Aticaprant Dose	Administration Route
Control/Vehicle	No Stress (NS)	Vehicle	N/A	Intraperitoneal (i.p.)
Control/Aticaprant	No Stress (NS)	Aticaprant	10 mg/kg	Intraperitoneal (i.p.)
UCMS/Vehicle	UCMS	Vehicle	N/A	Intraperitoneal (i.p.)
UCMS/Aticaprant	UCMS	Aticaprant	10 mg/kg	Intraperitoneal (i.p.)

Table 2: Sucrose Preference (%) at Different Experimental Timepoints[5]

Group	Baseline	Week 3 of UCMS (Day 22)	Post-Treatment (Day 33)	Recovery (Day 43)
NS/Vehicle	86.1 ± 1.1	~85%	~85%	~85%
NS/Aticaprant	85.5 ± 1.4	~85%	~85%	~85%
UCMS/Vehicle	85.1 ± 1.5	~55%	~60%	~65%
UCMS/Aticaprant	85.9 ± 1.5	~55%	~80%	~80%

*Data are presented as mean ± SEM. Values for post-baseline timepoints are approximated from graphical representations in the source publication. Following three weeks of stress, both UCMS groups exhibited a significant reduction in sucrose preference.[5] Treatment with **aticaprant** significantly reversed this deficit in the UCMS/**Aticaprant** group compared to the UCMS/Vehicle group.[5] This therapeutic effect persisted through the recovery period.[5]

Experimental Protocols

Protocol 1: Unpredictable Chronic Mild Stress (UCMS) Induction (4 Weeks)

This protocol is designed to induce an anhedonic-like state in mice.

Materials:

- Male C57BL/6J mice
- Standard mouse housing cages
- Empty cages
- Cages with wet bedding
- Tilted cages (45°)
- Stroboscope
- Rodent restrainers
- Water bottles
- Rodent chow

Procedure:

- House mice individually.
- For 4 weeks, expose mice to a varying sequence of mild stressors, with one stressor per day.
- Stressors include:
 - Cage Tilt: Tilt the home cage 45° for a designated period.
 - Wet Bedding: Place 200 ml of water in the bedding for a designated period.
 - Stroboscope: Expose mice to a flashing strobe light for a designated period.

- Restraint Stress: Place mice in a restrainer for a designated period.
- Empty Cage: House mice in a cage with no bedding or enrichment for a designated period.
- Food and Water Deprivation: Remove food and water for a designated period.
- Overnight Illumination: Keep the lights on during the dark cycle.
- Ensure the sequence of stressors is unpredictable to prevent habituation.

Protocol 2: Aticaprant Administration

This protocol details the preparation and administration of **aticaprant**.

Materials:

- **Aticaprant**
- Vehicle solution (e.g., sterile saline or a solution of DMSO, PEG300, and Tween80)
- Vortex mixer
- Syringes and needles for intraperitoneal (i.p.) injection

Procedure:

- Prepare a stock solution of **aticaprant** in the chosen vehicle.
- On the day of administration, dilute the stock solution to the final concentration of 10 mg/kg.
- Administer **aticaprant** or vehicle via intraperitoneal (i.p.) injection.
- In the cited study, **aticaprant** was administered daily for 11 consecutive days, starting after 3 weeks of UCMS.[\[2\]](#)[\[3\]](#)[\[5\]](#)

Protocol 3: Sucrose Preference Test (SPT)

This protocol outlines the procedure for measuring sucrose preference.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Materials:

- Two identical drinking bottles per cage
- 1% (w/v) sucrose solution
- Tap water
- Scale for weighing bottles

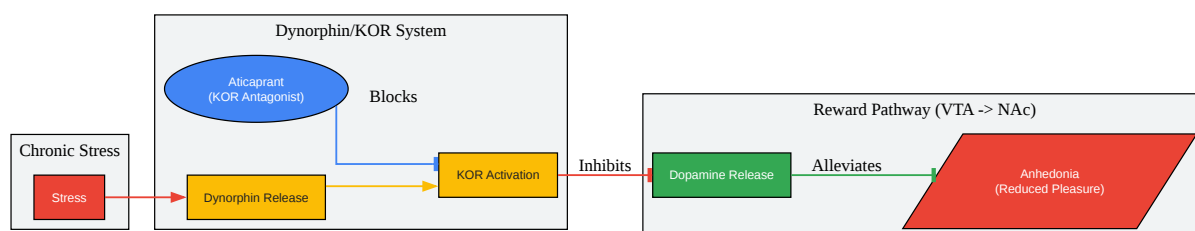
Procedure:

- Habituation (2-3 days):
 - Individually house the mice to allow for accurate fluid consumption measurement.[\[12\]](#)
 - Acclimate the mice to the presence of two drinking bottles in their home cage. Both bottles should contain tap water.
 - Measure water consumption from both bottles daily to identify and exclude mice with a significant side preference.
- Baseline Measurement (24 hours):
 - Following habituation, replace the water in one bottle with a 1% sucrose solution.
 - Provide the mice with free access to both the water and sucrose bottles for 24 hours.
 - Weigh both bottles at the beginning and end of the 24-hour period to determine the volume of each liquid consumed.
 - To prevent side bias, switch the position of the two bottles after 12 hours.[\[8\]](#)[\[9\]](#)
- Testing Post-Stress and Post-Treatment:
 - Repeat the 24-hour two-bottle choice test at key experimental timepoints (e.g., after 3 weeks of UCMS, after the 11-day **aticaprant** treatment, and during a recovery phase).
- Calculation of Sucrose Preference:

- Sucrose Preference (%) = [Sucrose Intake (g) / (Sucrose Intake (g) + Water Intake (g))] x 100.

Mandatory Visualization

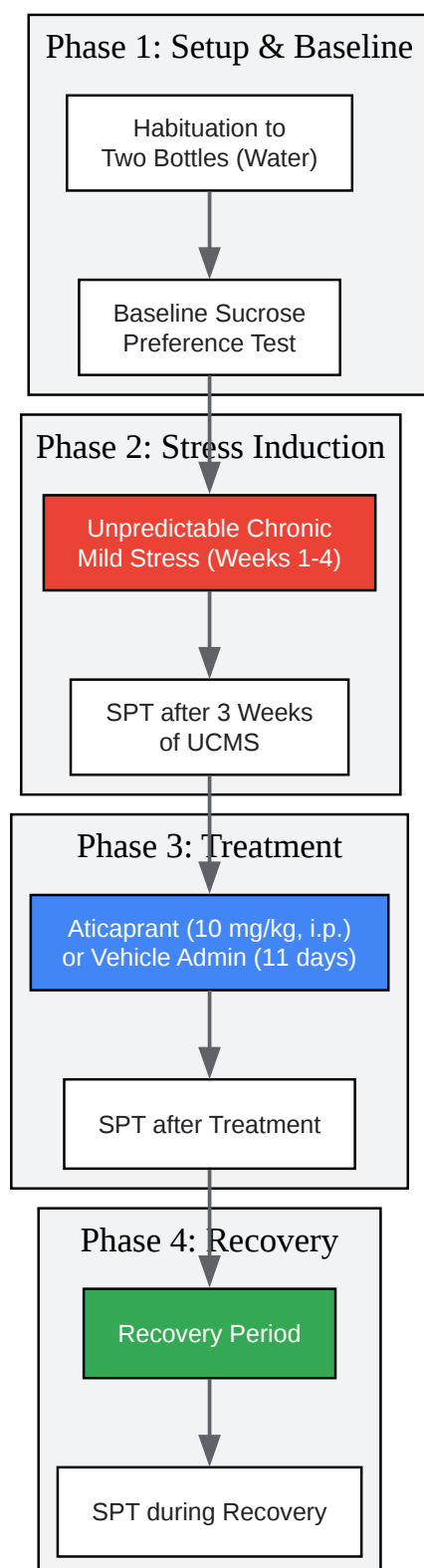
Signaling Pathway of Aticaprant in Reversing Anhedonia



[Click to download full resolution via product page](#)

Caption: **Aticaprant** blocks KOR activation, mitigating stress-induced inhibition of dopamine release.

Experimental Workflow for Aticaprant in Sucrose Preference Test



[Click to download full resolution via product page](#)

Caption: Experimental timeline for evaluating **aticaprant**'s effect on sucrose preference in mice.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. The kappa opioid receptor antagonist aticaprant reverses behavioral effects from unpredictable chronic mild stress in male mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Antidepressant Drugs | Aticaprant, a kappa opioid receptor antagonist, and the recovered 'interest and pleasure' in the concept of major depressive disorder | springermedicine.com [springermedicine.com]
- 5. The Kappa Opioid Receptor Antagonist Aticaprant Reverses Behavioral Effects from Unpredictable Chronic Mild Stress in Male Mice - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Sucrose Preference Test to Measure Anhedonic Behaviour in Mice [bio-protocol.org]
- 7. Sucrose preference test for measurement of stress-induced anhedonia in mice | Springer Nature Experiments [experiments.springernature.com]
- 8. 2.7. Sucrose Preference Test (SPT) [bio-protocol.org]
- 9. cdn-links.lww.com [cdn-links.lww.com]
- 10. Sucrose preference test: A systematic review of protocols for the assessment of anhedonia in rodents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Video: The Unpredictable Chronic Mild Stress Protocol for Inducing Anhedonia in Mice [jove.com]
- 12. conductscience.com [conductscience.com]
- To cite this document: BenchChem. [Aticaprant Administration in Sucrose Preference Tests: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b605669#aticaprant-administration-in-sucrose-preference-tests]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com